

An In-Depth Technical Guide to 4-(4-Chlorophenoxy)butanoic Acid

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Compound of Interest

Compound Name: 4-(4-Chlorophenoxy)butanoic acid

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-(4-Chlorophenoxy)butanoic acid**, a significant chemical intermediate in synthetic and pharmaceutical chemistry. The document delineates its chemical identity, physicochemical properties, synthesis methodologies, and analytical characterization techniques. Furthermore, it explores the compound's applications, particularly as a precursor in the synthesis of pharmacologically active molecules, and discusses its toxicological profile. This guide is intended to be a critical resource for professionals engaged in chemical research and drug development, offering a foundation for its safe and effective utilization.

Chemical Identity and Structure

4-(4-Chlorophenoxy)butanoic acid, recognized by the IUPAC name **4-(4-Chlorophenoxy)butanoic acid**, is a carboxylic acid derivative featuring a chlorophenoxy moiety.^{[1][2]} This structural arrangement imparts specific chemical reactivity and physical characteristics that are pivotal to its applications.

Molecular Structure:

Figure 1: 2D structure of **4-(4-Chlorophenoxy)butanoic acid**.

Table 1: Chemical Identifiers

Identifier	Value	Reference
IUPAC Name	4-(4-Chlorophenoxy)butanoic acid	[1][2]
CAS Number	3547-07-7	[1][3]
Molecular Formula	C ₁₀ H ₁₁ ClO ₃	[1][3]
Molecular Weight	214.65 g/mol	[1][4]
Synonyms	4-CPB, 4-(p-Chlorophenoxy)butyric acid	[1]

Physicochemical Properties

The physical and chemical properties of **4-(4-Chlorophenoxy)butanoic acid** are critical for its handling, storage, and application in synthetic protocols.

Table 2: Physicochemical Data

Property	Value	Reference
Physical State	Solid	[4]
Melting Point	120-122 °C	[5]
Boiling Point	Not available	
Solubility	Insoluble in water	[6]
pKa	Not available	

Synthesis

While specific, detailed industrial synthesis protocols for **4-(4-chlorophenoxy)butanoic acid** are proprietary, a general and well-established laboratory-scale synthesis involves the Williamson ether synthesis. This method provides a reliable route to the target molecule.

Reaction Scheme:

Figure 2: General synthetic workflow for **4-(4-Chlorophenoxy)butanoic acid**.

Experimental Protocol: Williamson Ether Synthesis and Subsequent Hydrolysis

- **Reaction Setup:** To a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add 4-chlorophenol (1 equivalent), ethyl 4-bromobutanoate (1.1 equivalents), and anhydrous potassium carbonate (1.5 equivalents) in acetone.
- **Reaction Execution:** The reaction mixture is heated to reflux and stirred vigorously for 12-24 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Workup and Isolation of Intermediate:** After completion, the reaction mixture is cooled to room temperature, and the inorganic salts are filtered off. The filtrate is concentrated under reduced pressure to yield the crude ethyl 4-(4-chlorophenoxy)butanoate. This intermediate can be purified by column chromatography if necessary.
- **Hydrolysis:** The crude or purified ester is dissolved in a mixture of ethanol and an aqueous solution of sodium hydroxide (2-3 equivalents). The mixture is heated to reflux for 2-4 hours.
- **Acidification and Product Isolation:** After cooling, the ethanol is removed under reduced pressure. The remaining aqueous solution is diluted with water and acidified with concentrated hydrochloric acid until a precipitate is formed. The solid precipitate, **4-(4-chlorophenoxy)butanoic acid**, is collected by filtration, washed with cold water, and dried. Recrystallization from a suitable solvent (e.g., ethanol/water) can be performed for further purification.

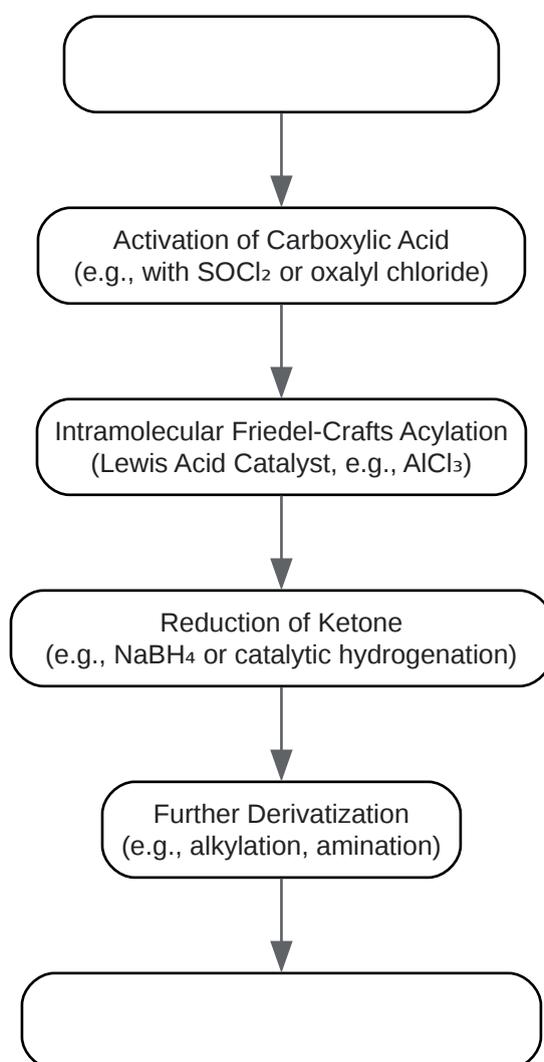
Applications in Research and Drug Development

While **4-(4-chlorophenoxy)butanoic acid** has been identified as a herbicide, its primary significance in the context of this guide is its role as a versatile starting material in the synthesis of more complex molecules with potential therapeutic applications.^[1]

Precursor for Benzoxepin Derivatives

A notable application of **4-(4-chlorophenoxy)butanoic acid** is in the synthesis of benzoxepin derivatives.[1] Certain compounds within this class have been investigated for their sedative-hypnotic effects. The butanoic acid chain provides a flexible linker that can be cyclized to form the seven-membered oxepine ring fused to the benzene ring. The chlorophenoxy moiety can be further modified to modulate the pharmacological properties of the final compounds.

Logical Flow for Benzoxepin Synthesis:



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Figure 3: Logical workflow for the synthesis of benzoxepin derivatives.

Analytical Methodologies

The purity and identity of **4-(4-chlorophenoxy)butanoic acid** are typically assessed using a combination of chromatographic and spectroscopic techniques.

High-Performance Liquid Chromatography (HPLC)

A reversed-phase HPLC method is suitable for the analysis of **4-(4-chlorophenoxy)butanoic acid**.

Table 3: Exemplary HPLC Parameters

Parameter	Condition
Column	C18 (e.g., 150 x 4.6 mm, 5 µm)
Mobile Phase	Acetonitrile:Water with 0.1% Formic Acid (gradient or isocratic)
Flow Rate	1.0 mL/min
Detection	UV at 225 nm
Column Temperature	30 °C

This method can be adapted and validated for the quantitative determination of the compound and its impurities.[7]

Spectroscopic Characterization

Spectroscopic data is essential for the structural elucidation and confirmation of **4-(4-chlorophenoxy)butanoic acid**. While a complete, officially published spectrum for this specific compound is not readily available in the searched literature, representative data for similar structures can provide an expected pattern. For the related compound 4-[(2,4-dichlorophenyl)carbamoyl]butanoic acid, key spectroscopic features were identified.[8]

Expected Spectroscopic Features:

- ¹H NMR: Signals corresponding to the aromatic protons on the chlorophenyl ring, the methylene protons of the butanoic acid chain, and the acidic proton of the carboxylic acid group.

- ^{13}C NMR: Resonances for the aromatic carbons, the carbonyl carbon of the carboxylic acid, and the aliphatic carbons of the butanoic acid chain.[8]
- Mass Spectrometry: The molecular ion peak ($[\text{M}]^+$) and characteristic fragmentation patterns.
- Infrared (IR) Spectroscopy: Characteristic absorption bands for the C=O stretching of the carboxylic acid, O-H stretching, C-O-C stretching of the ether linkage, and C-Cl stretching.

Safety and Toxicology

Understanding the toxicological profile of **4-(4-chlorophenoxy)butanoic acid** is crucial for its safe handling and for assessing the potential risks associated with its use and the synthesis of its derivatives.

GHS Hazard Information:[4]

- Pictograms:
 - GHS05: Corrosive
 - GHS07: Exclamation mark
- Signal Word: Danger
- Hazard Statements:
 - H302: Harmful if swallowed.
 - H318: Causes serious eye damage.
- Precautionary Statements:
 - P264: Wash skin thoroughly after handling.
 - P270: Do not eat, drink or smoke when using this product.
 - P280: Wear protective gloves/ eye protection/ face protection.
 - P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.

- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P501: Dispose of contents/container to an approved waste disposal plant.

While specific LD50 data for **4-(4-chlorophenoxy)butanoic acid** was not found in the provided search results, data for the related compound n-butyric acid shows an oral LD50 of 2940 mg/kg in rats.[9] However, it is important to note that the toxicity of **4-(4-chlorophenoxy)butanoic acid** may differ significantly due to the presence of the chlorophenoxy group. A safety data sheet for 4-chlorophenoxyacetic acid indicates an oral LD50 of 500 mg/kg (ATE).[6] Although there are no carcinogenicity studies on the closely related 4-CPA, the available evidence does not suggest it would be carcinogenic.[10]

Conclusion

4-(4-Chlorophenoxy)butanoic acid is a valuable chemical entity with established applications as a synthetic intermediate, particularly in the generation of benzoxepin-based compounds with potential pharmacological activity. This guide has provided a detailed overview of its chemical properties, synthesis, analytical methods, and safety considerations. For researchers and drug development professionals, a thorough understanding of these aspects is fundamental for leveraging this compound in innovative research and development endeavors. It is imperative to consult updated safety data sheets and relevant literature prior to its use.

References

- PubChem. (n.d.). Butanoic acid, 4-(4-chloro-2-methylphenoxy)-. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- Wikipedia. (2023, December 2). **4-(4-Chlorophenoxy)butanoic acid**. Retrieved from [\[Link\]](#)
- NIST. (n.d.). Butanoic acid, 4-(4-chloro-2-methylphenoxy)-. NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- Amerigo Scientific. (n.d.). **4-(4-Chlorophenoxy)butanoic acid**. Retrieved from [\[Link\]](#)
- ContaminantDB. (n.d.). 4-(4-Chloro-2-methylphenoxy)butanoic acid (CHEM000718). Retrieved from [\[Link\]](#)

- Regulations.gov. (n.d.). Appendix B: Toxicity Studies with 4-chlorophenoxyacetic acid (4-CPA) and Structures Related to 4-CPA. Retrieved from [\[Link\]](#)
- Heterocyclics Inc. (n.d.). **4-(4-Chlorophenoxy)butanoic acid**. Retrieved from [\[Link\]](#)
- SIELC Technologies. (n.d.). 4-CPA. Retrieved from [\[Link\]](#)
- CPChem. (2023, November 14). Safety data sheet: 4-Chlorophenoxyacetic acid. Retrieved from [\[Link\]](#)
- Hanifa, B., et al. (2021). 4-[(4-Chlorophenyl)carbamoyl]butanoic Acid. Molbank, 2021(2), M1209.
- Hanifa, B., et al. (2021). 4-[(2,4-Dichlorophenyl)carbamoyl]butanoic Acid. MDPI.
- Malaysian Journal of Analytical Sciences. (n.d.). SYNTHESIS AND CHARACTERIZATION OF 4-CHLOROPHENOXYACETIC ACID HERBICIDE INTERCALATED INTO CALCIUM-ALUMINIUM LAYERED DOUBLE HYDRO.
- Hanifa, B., et al. (2021). 4-[(4-Chlorophenyl)carbamoyl]butanoic Acid. MDPI.
- NP-MRD. (n.d.). ¹³C NMR Spectrum (1D, 201 MHz, H₂O, predicted) (NP0218368).
- CIPAC. (2020, June 8). multi-active method for the analysis of active substances in formulated products to support quality control scope.
- HELIX Chromatography. (n.d.). HPLC Methods for analysis of pCPA (4-Chlorophenoxyacetic Acid).
- NIST. (n.d.). Butanoic acid, 4-(4-chloro-2-methylphenoxy)-. NIST Chemistry WebBook.
- CRM LABSTANDARD. (n.d.). **4-(4-Chlorophenoxy)butanoic Acid**.
- SpectraBase. (n.d.). Butanoic acid, 4-(2,4-dichlorophenoxy)-, isooctyl ester - Optional[¹³C NMR] - Chemical Shifts.
- Sigma-Aldrich. (n.d.). **4-(4-Chlorophenoxy)butanoic acid**.
- PubChem. (n.d.). (4-Chlorophenoxy)acetic acid.
- Vladimirova, M., et al. (2022). Development and validation of an RP-HPLC method for analysis of 2-(5-(4-chlorophenyl)-3-(ethoxycarbonyl)-2-methyl-1H-pyrrol-1-yl)propanoic acid and its impurities under different pH. Pharmacia, 69(2), 349-356.
- Sigma-Aldrich. (2024, September 6).
- University of Wisconsin. (n.d.). NMR Spectroscopy :: ¹³C NMR Chemical Shifts.
- NINGBO INNO PHARMCHEM CO.,LTD. (n.d.). The Synthesis and Importance of 4-(4-Methoxyphenyl)butyric Acid in the Chemical Industry.

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Sources

- 1. 4-(4-Chlorophenoxy)butanoic acid - Wikipedia [en.wikipedia.org]
- 2. 4-(4-Chlorophenoxy)butanoic Acid – CRM LABSTANDARD [crmlabstandard.com]
- 3. 4-(4-Chlorophenoxy)butanoic acid - Amerigo Scientific [amerigoscientific.com]
- 4. 4-(4-Chlorophenoxy)butanoic acid 3547-07-7 [sigmaaldrich.com]
- 5. researchgate.net [researchgate.net]
- 6. bg.cpachem.com [bg.cpachem.com]
- 7. researchgate.net [researchgate.net]
- 8. mdpi.com [mdpi.com]
- 9. fishersci.com [fishersci.com]
- 10. downloads.regulations.gov [downloads.regulations.gov]
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